

The Therapeutic Landscape of Bromophenyl Pyrazoles: A Technical Guide

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Compound of Interest

Compound Name: 4-(4-bromophenyl)-1*H*-pyrazole

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The pyrazole nucleus, a five-membered heterocyclic ring with two adjacent nitrogen atoms, stands as a privileged scaffold in medicinal chemistry. Its derivatives have demonstrated a broad spectrum of pharmacological activities, leading to the development of several successful drugs. Among these, bromophenyl pyrazole derivatives have emerged as a particularly promising class of compounds, exhibiting potent anticancer, anti-inflammatory, and neuroprotective properties. This technical guide provides an in-depth overview of the therapeutic potential of bromophenyl pyrazoles, focusing on their mechanisms of action, quantitative efficacy, and the experimental methodologies used to evaluate their activity.

Anticancer Applications

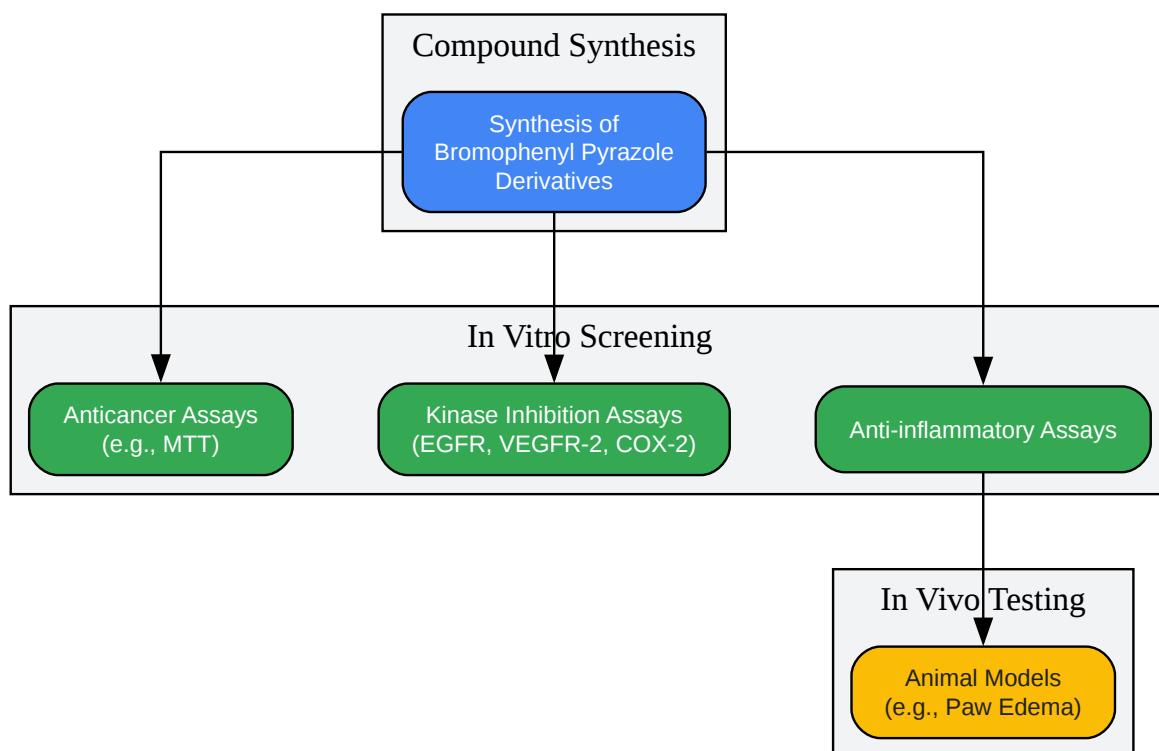
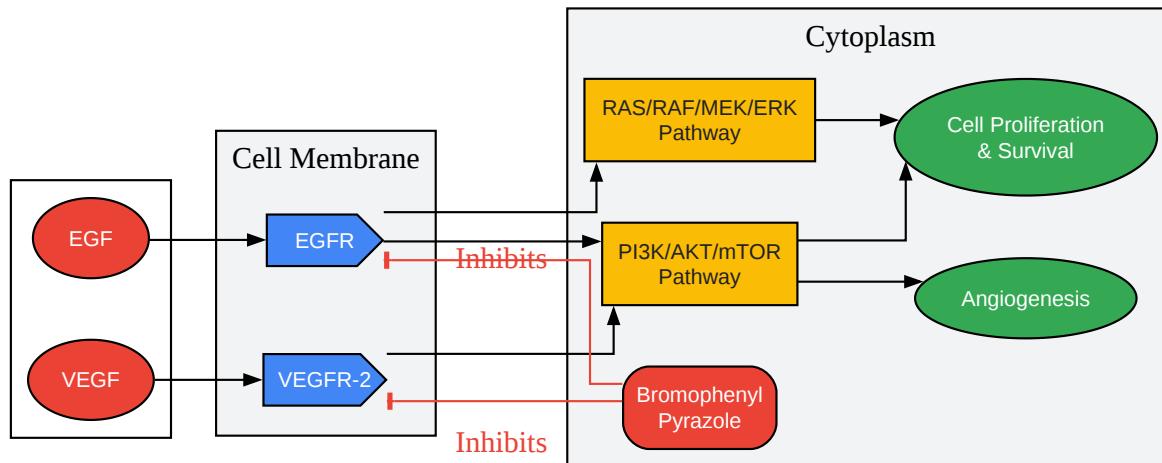
Bromophenyl pyrazole derivatives have shown significant potential in oncology by targeting key signaling pathways involved in tumor growth, proliferation, and angiogenesis.

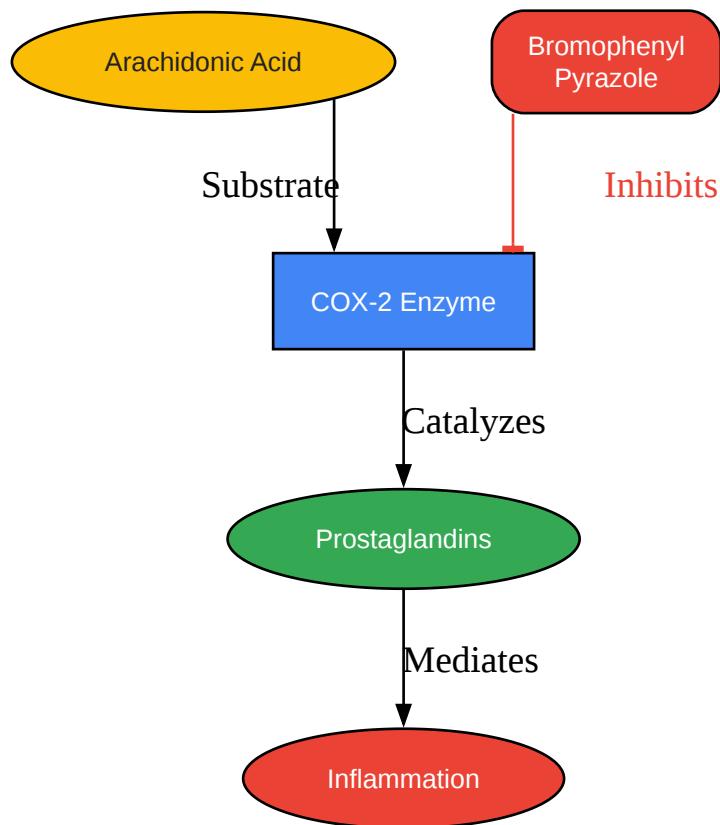
Mechanism of Action: Kinase Inhibition

A primary mechanism through which bromophenyl pyrazoles exert their anticancer effects is the inhibition of protein kinases, which are crucial regulators of cellular signaling.^[1] Two key targets identified are Epidermal Growth Factor Receptor (EGFR) and Vascular Endothelial Growth Factor Receptor-2 (VEGFR-2).^[2]

Overexpression and aberrant activation of EGFR are common in many cancers, leading to uncontrolled cell proliferation and survival.^[3] Similarly, VEGFR-2 is a key mediator of angiogenesis, the process by which tumors develop new blood vessels to obtain nutrients and oxygen.^[4] By inhibiting these kinases, bromophenyl pyrazoles can simultaneously halt tumor cell growth and cut off its blood supply.^[5]

The following diagram illustrates the general signaling pathways of EGFR and VEGFR-2 and the inhibitory action of bromophenyl pyrazole derivatives.



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References

- 1. Kinase Inhibitory Activities and Molecular Docking of a Novel Series of Anticancer Pyrazole Derivatives [ouci.dntb.gov.ua]
- 2. benchchem.com [benchchem.com]
- 3. Targeting the EGFR signaling pathway in cancer therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 4. VEGFR2 (KDR) Kinase Assay Kit - Nordic Biosite [nordicbiosite.com]
- 5. researchgate.net [researchgate.net]

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